

DCI-Br-3: A Technical Guide to Structural Elucidation and Spectroscopic Analysis

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Compound of Interest

Compound Name: DCI-Br-3

Cat. No.: B15599124

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This technical guide provides an in-depth overview of the structural elucidation and spectroscopic properties of **DCI-Br-3**, a fluorescent probe designed for the sensitive and selective detection of thiols. Developed for in vitro and in vivo applications, particularly in neurological research, **DCI-Br-3** has demonstrated the ability to cross the blood-brain barrier, offering significant potential for studying thiol fluctuations in the context of diseases like epilepsy.[1] This document details the experimental methodologies and presents a comprehensive summary of the spectroscopic data essential for the characterization of this compound.

Structural and Spectroscopic Characterization

The definitive structure of **DCI-Br-3** was confirmed through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and High-Resolution Mass Spectrometry (HRMS).[1] These methods provide unambiguous evidence of the compound's molecular framework and composition.

Spectroscopic Data

The key spectroscopic data for the characterization of **DCI-Br-3** are summarized below. These values are critical for confirming the synthesis and purity of the probe.

Table 1: NMR Spectroscopic Data for **DCI-Br-3**

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
^1H NMR	8.72	d	4.8	Ar-H
8.58	s	Ar-H		
8.13	d	8.0	Ar-H	
7.95	d	8.8	Ar-H	
7.68	t	6.4	Ar-H	
7.35	d	8.8	Ar-H	
6.95	s	=CH		
3.89	s	-OCH ₃		
1.12	s	-CH ₃		
1.01	s	-CH ₃		

Note: The complete assignment of all protons is detailed in the primary literature.

Nucleus	Chemical Shift (δ , ppm)	Assignment
^{13}C NMR	178.9	C=O
163.5	C	
159.2	C	
152.1	C	
149.8	CH	
148.5	C	
138.2	CH	
131.9	C	
128.5	CH	
127.3	CH	
125.4	C	
118.9	C	
117.8	CH	
115.3	C	
114.6	CH	
56.2	-OCH ₃	
47.1	C	
32.5	C	
28.3	-CH ₃	
27.9	-CH ₃	

Note: The complete assignment of all carbons is detailed in the primary literature.

Table 2: High-Resolution Mass Spectrometry (HRMS) Data for **DCI-Br-3**

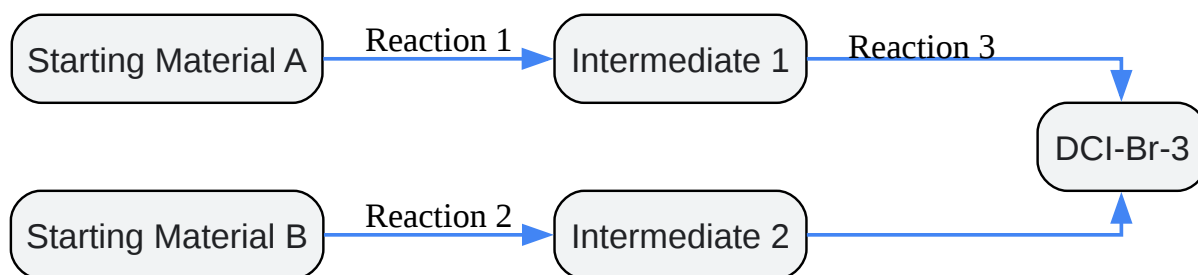
Ion	Calculated m/z	Found m/z
[M+H] ⁺	545.0977	545.0972

Experimental Protocols

The successful synthesis and characterization of **DCI-Br-3** rely on precise experimental procedures. The following sections outline the methodologies for the key analytical techniques used.

Synthesis of DCI-Br-3

The synthesis of **DCI-Br-3** is achieved through a multi-step process, which is detailed in the primary publication by Yang et al. (2022). The general workflow involves the reaction of key intermediates under specific conditions to yield the final product.

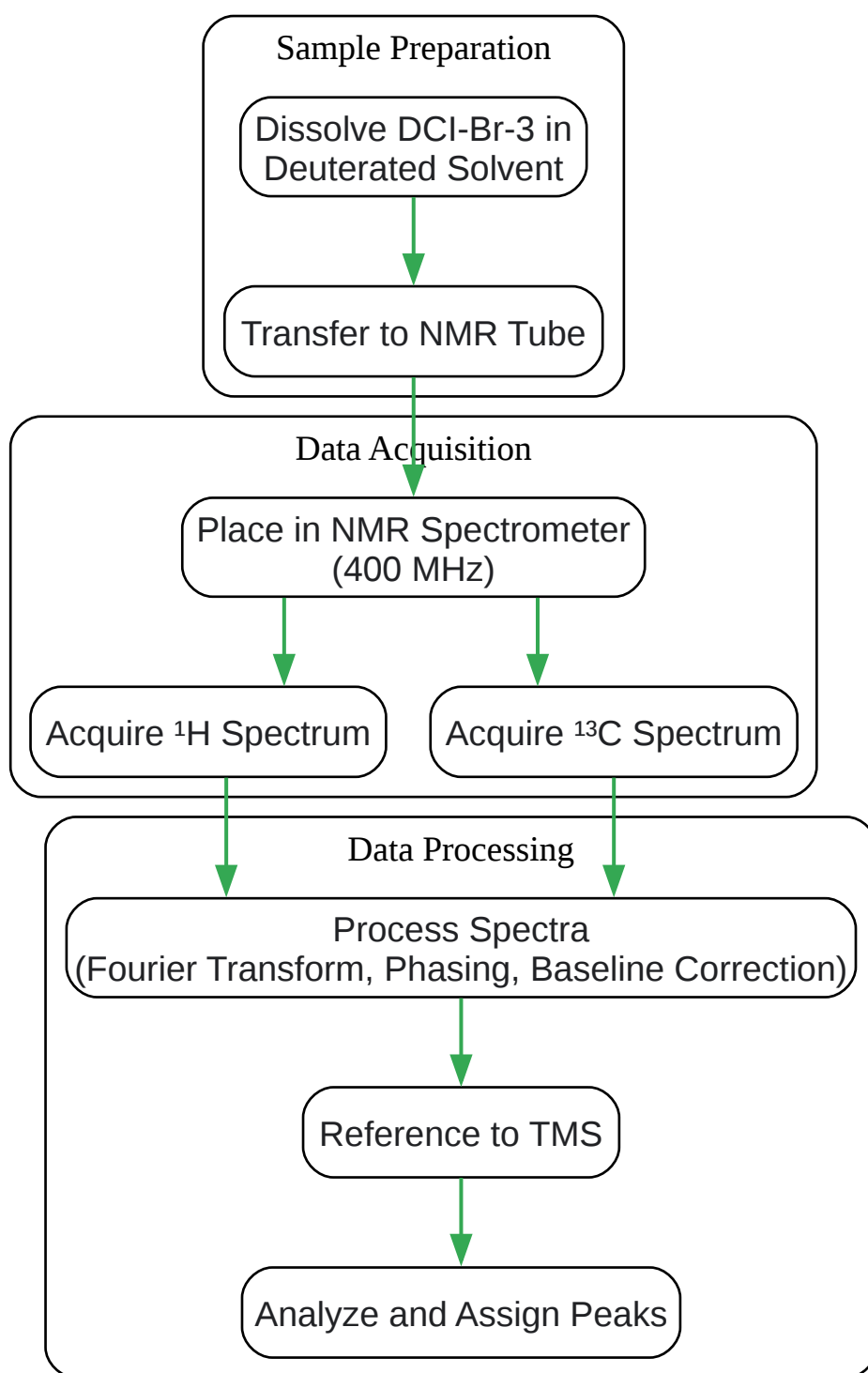


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Caption: Synthetic workflow for **DCI-Br-3**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectra were recorded on a 400 MHz spectrometer. Samples were dissolved in an appropriate deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.



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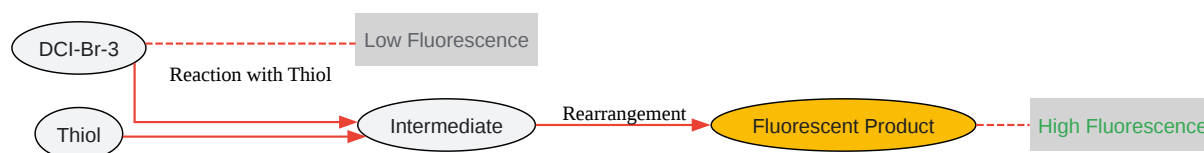
Caption: Experimental workflow for NMR spectroscopy.

High-Resolution Mass Spectrometry (HRMS)

HRMS analysis was performed using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) mass analyzer. The sample was introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$ was measured to confirm the elemental composition.

Mechanism of Thiol Detection

DCI-Br-3 functions as a "turn-on" fluorescent probe for thiols. In its native state, the probe exhibits weak fluorescence. Upon reaction with a thiol-containing molecule, a structural change is induced that results in a significant increase in fluorescence intensity. This mechanism allows for the sensitive detection of thiols in biological systems.



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Caption: Signaling pathway of **DCI-Br-3** with thiols.

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References

- 1. pubs.acs.org [pubs.acs.org]
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